

Handling precautions for 3-Chloro-2-methylpropene due to carcinogenicity

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Compound of Interest

Compound Name: 3-Chloro-2-methylpropene

Cat. No.: B057409

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Technical Support Center: Safe Handling of 3-Chloro-2-methylpropene

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling of **3-Chloro-2-methylpropene**, a compound recognized for its carcinogenic potential. Adherence to these protocols is critical to ensure laboratory safety and minimize exposure risks.

Frequently Asked Questions (FAQs)

Q1: What is the carcinogenicity classification of **3-Chloro-2-methylpropene**?

A1: **3-Chloro-2-methylpropene** is classified as a substance that is "reasonably anticipated to be a human carcinogen based on sufficient evidence of carcinogenicity from studies in experimental animals" by the U.S. National Toxicology Program (NTP).^{[1][2][3][4]} The International Agency for Research on Cancer (IARC) has classified it as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".^{[5][6]}

Q2: What are the primary routes of exposure to **3-Chloro-2-methylpropene**?

A2: The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^{[1][7]} It is harmful if swallowed or inhaled and can cause severe skin burns and eye damage.^{[1][7]}

Q3: Are there established occupational exposure limits for **3-Chloro-2-methylpropene**?

A3: Currently, no specific occupational exposure limits (e.g., TWA, STEL) have been reported for **3-Chloro-2-methylpropene**.^{[1][6]} Therefore, it is crucial to handle this chemical with stringent safety measures to minimize any potential exposure.

Q4: What are the immediate health effects of exposure to **3-Chloro-2-methylpropene**?

A4: Acute exposure can cause severe skin burns, eye damage, and respiratory irritation.^{[1][7]} It may also cause an allergic skin reaction.^{[1][7]} In case of any exposure, immediate medical attention is necessary.

Troubleshooting Guide for Experimental Use

Issue: I need to handle **3-Chloro-2-methylpropene** for my experiment. What are the essential safety precautions?

Solution:

- Engineering Controls: Always handle **3-Chloro-2-methylpropene** in a well-ventilated area, preferably within a certified chemical fume hood.^{[7][8]} Ensure that eyewash stations and safety showers are readily accessible.^[7] Use explosion-proof electrical, ventilating, and lighting equipment.^{[7][8]}
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[7][8]}
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[7][8]}
 - Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.^{[7][8]}
- Handling Procedures:

- Do not handle the substance until all safety precautions have been read and understood.
[7][8]
- Avoid breathing mist, vapors, or spray.[7][8]
- Wash hands and any exposed skin thoroughly after handling.[7][8]
- Do not eat, drink, or smoke in the work area.[8]
- Use non-sparking tools and take precautionary measures against static discharge.[7][8]
- Storage: Store in a refrigerator/flammables area in a tightly closed container in a dry and well-ventilated place. Keep away from heat, sparks, and open flames.[7]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[9]

Issue: A small spill of **3-Chloro-2-methylpropene** has occurred in the fume hood. What is the correct procedure for cleanup?

Solution:

- Evacuate and Ventilate: Ensure the fume hood is functioning correctly to ventilate the vapors. If the spill is significant, evacuate the immediate area.
- Personal Protective Equipment: Before cleaning, ensure you are wearing the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Containment and Absorption: For a small spill, use an inert absorbent material like vermiculite, dry sand, or earth to contain and soak up the liquid. Do not use combustible materials such as sawdust.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal.[7]
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.

- **Waste Disposal:** Dispose of the hazardous waste according to your institution's and local regulations.

Quantitative Data

Table 1: Physical and Chemical Properties of **3-Chloro-2-methylpropene**

Property	Value	Reference
Molecular Formula	C4H7Cl	[10]
Molecular Weight	90.55 g/mol	[11]
Appearance	Colorless liquid	[7][8]
Odor	Pungent	[7][8]
Boiling Point	71-72 °C	[7][8]
Melting Point	-80 °C	[7][8]
Flash Point	-18 °C	[7][8]
Density	0.920 g/cm ³ at 20 °C	[7][8]
Vapor Density	3.1 (air = 1)	[1]
Solubility in Water	1.4 g/L at 25 °C	[1]
Lower Explosion Limit	2.3%	[7][8]
Upper Explosion Limit	8.1%	[7][8]

Table 2: Carcinogenicity Classifications

Organization	Classification	Description	Reference
National Toxicology Program (NTP)	Reasonably anticipated to be a human carcinogen	Based on sufficient evidence from animal studies.	[1] [2] [3] [4]
International Agency for Research on Cancer (IARC)	Group 2B	Possibly carcinogenic to humans.	[5] [6]

Experimental Protocols

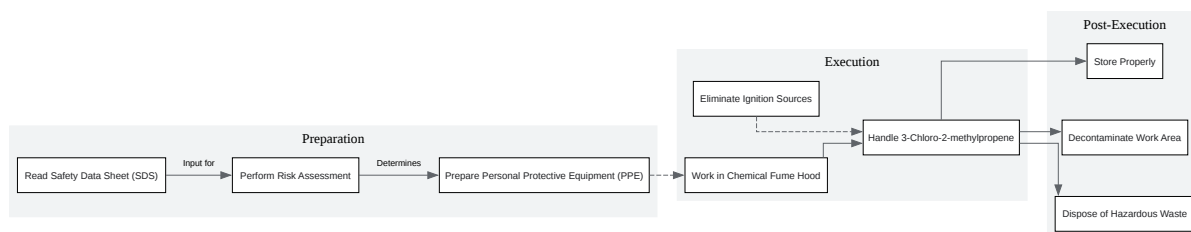
Cited Experimental Protocol: Rodent Carcinogenicity Studies

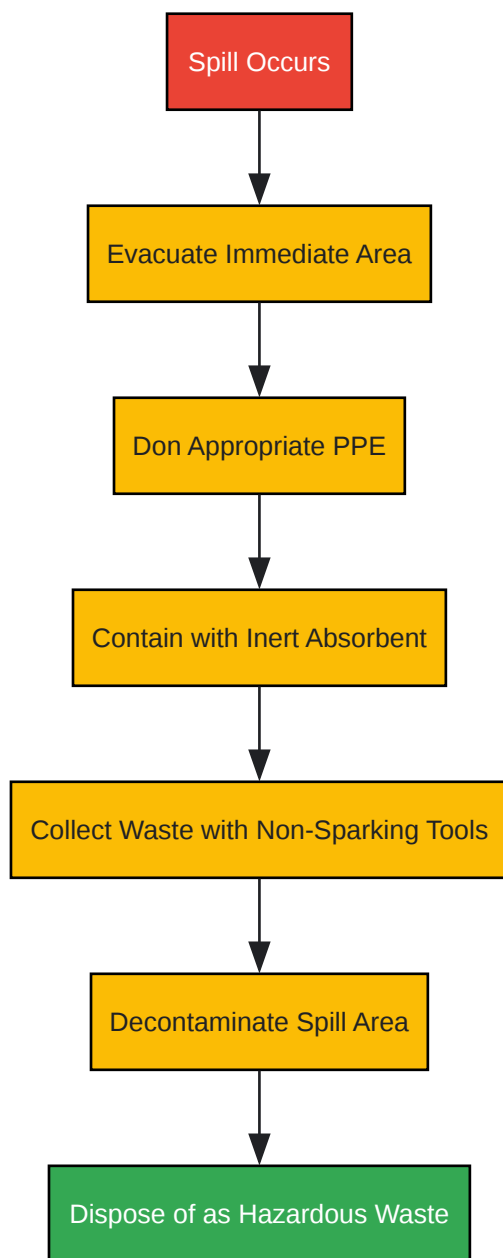
The determination of carcinogenicity for **3-Chloro-2-methylpropene** is largely based on studies conducted in experimental animals, specifically rats and mice.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology:

- Animal Models: Studies typically utilized F344/N rats and B6C3F1 mice of both sexes.[\[12\]](#)
- Administration Routes:
 - Oral Gavage: **3-Chloro-2-methylpropene**, often mixed with a vehicle like corn oil, was administered directly into the stomach via a tube.[\[1\]](#)[\[2\]](#) Doses in some studies ranged from 100 to 200 mg/kg of body weight, administered five days a week for up to 103 weeks.[\[1\]](#)
 - Inhalation: Animals were exposed to vaporized **3-Chloro-2-methylpropene** in inhalation chambers for a specified duration and frequency.[\[2\]](#)[\[3\]](#)
- Endpoint Analysis: Following the exposure period, a complete necropsy was performed on all animals. Tissues from various organs were collected, preserved, and examined microscopically by pathologists to identify the presence of tumors.
- Key Findings: These studies found that oral exposure to **3-Chloro-2-methylpropene** caused an increased incidence of benign and malignant tumors of the forestomach in both rats and mice.[\[2\]](#)[\[3\]](#) In some cases, tumors were also observed in the kidneys and urinary bladder of male rats.[\[2\]](#)[\[3\]](#)

Visualizations





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